

Essential Safety and Operational Guidance for Handling Amuvatinib Hydrochloride

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Compound of Interest

Compound Name: Amuvatinib Hydrochloride

Cat. No.: B1664949

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Amuvatinib Hydrochloride is a multi-targeted tyrosine kinase inhibitor that requires careful handling due to its potential health hazards. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Hazard Identification and Safety Precautions

Amuvatinib Hydrochloride is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects. While comprehensive toxicological properties are not fully established, it may cause skin and eye irritation and could be harmful if inhaled or absorbed through the skin. Therefore, appropriate precautions must be taken to minimize exposure.

General Handling Precautions:

- Work in a designated area, such as a chemical fume hood or a ventilated enclosure, to avoid the generation and inhalation of dust or aerosols.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where **Amuvatinib Hydrochloride** is handled.
- Wash hands thoroughly after handling the compound.
- Keep the container tightly sealed when not in use.

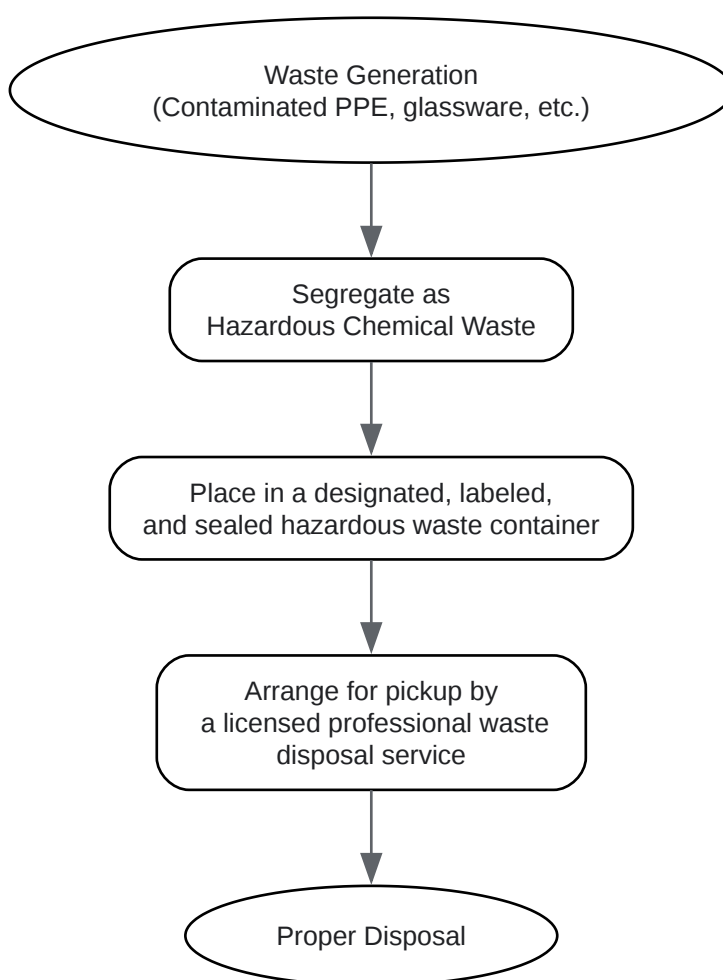
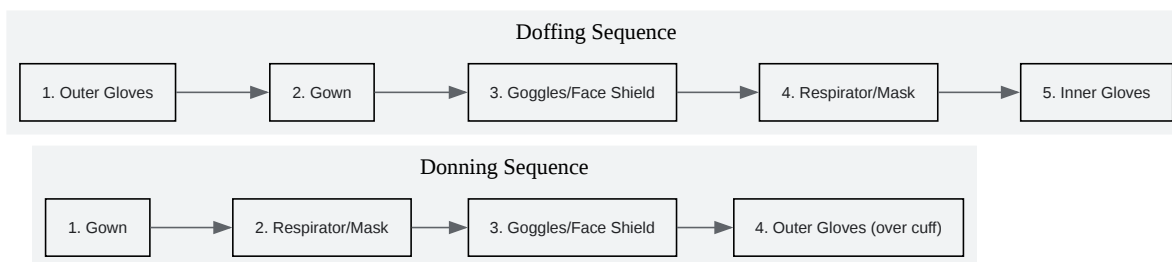
Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for minimizing exposure to **Amuvatinib Hydrochloride**. The following table summarizes the recommended PPE for various laboratory activities.

Activity	Required PPE	Additional Recommendations
Weighing and Aliquoting (Solid)	- Double Chemotherapy Gloves- Disposable Gown- Eye Protection (Safety Goggles)- N95 Respirator	- Perform in a ventilated balance enclosure or chemical fume hood.- Use low-lint materials.
Solution Preparation (Dissolving)	- Double Chemotherapy Gloves- Disposable Gown- Eye Protection (Face Shield over Safety Goggles)	- Handle in a chemical fume hood.- Be cautious of splashing.
In Vitro / In Vivo Administration	- Double Chemotherapy Gloves- Disposable Gown- Eye Protection (Safety Glasses with side shields)	- Change gloves immediately if contaminated.- Follow specific institutional guidelines for animal handling.
General Laboratory Work	- Single Pair of Nitrile Gloves- Laboratory Coat- Eye Protection (Safety Glasses)	- Maintain good laboratory hygiene.

PPE Donning and Doffing Workflow

Proper donning and doffing of PPE are critical to prevent contamination.



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